

Trimecaine hydrochloride CAS number and safety data sheet

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Compound of Interest

Compound Name: *Trimecaine*

Cat. No.: *B1683256*

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An In-depth Technical Guide to **Trimecaine** Hydrochloride: CAS Number and Safety Data

This technical guide provides a comprehensive overview of **Trimecaine** hydrochloride, focusing on its Chemical Abstracts Service (CAS) number and associated safety data. It is intended for researchers, scientists, and drug development professionals who require detailed technical information for safe handling, storage, and use in a laboratory setting.

Chemical Identification

Trimecaine hydrochloride is a local anesthetic and cardiac antiarrhythmic agent.[1][2][3] It is classified as an amide-type anesthetic.[3] The primary identifier for this chemical compound is its CAS number, which is a unique numerical identifier assigned by the Chemical Abstracts Service.

Table 1: Chemical Identification of **Trimecaine** Hydrochloride

Identifier	Value	Source(s)
Chemical Name	2-(Diethylamino)-N-(2,4,6-trimethylphenyl)acetamide hydrochloride	[4] [5] [6]
CAS Number	1027-14-1	[1] [4] [5] [6]
Synonyms	Mesocaine, Mesocain, Trimekain Hydrochloride	[2] [4] [5] [7]
Molecular Formula	C ₁₅ H ₂₄ N ₂ O · HCl	[2] [4] [8]
Molecular Weight	284.82 g/mol	[2] [4] [5] [9]
InChI Key	KOOGJYYOMPUGCW-UHFFFAOYSA-N	[2] [7]

| SMILES | CCN(CC)CC(=O)Nc1c(C)cc(C)cc1C.Cl | [\[2\]](#)[\[4\]](#)[\[8\]](#) |

Physical and Chemical Properties

Trimecaine hydrochloride is a white crystalline powder that is readily soluble in water and ethanol.[\[3\]](#) A summary of its key physical and chemical properties is provided below.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White crystalline powder / Solid powder	[3] [7]
Solubility	Readily soluble in water and ethanol	[3]
Purity	>98% (typical, refer to Certificate of Analysis)	[7]
Storage Temperature	Short-term: 0 - 4 °C; Long-term: -20 °C	[7]

| Shipping Temperature | Ambient temperature [\[\[6\]\[7\]](#) |

Safety and Hazard Information

The following data is compiled from various Safety Data Sheets (SDS) and provides critical information regarding the hazards and safe handling of **Trimecaine** hydrochloride.

GHS Hazard Classification

Table 3: GHS Hazard Identification and Classification

Classification	Code	Description	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[10] [11]

| Aquatic Hazard, Chronic | Category 1 | H410: Very toxic to aquatic life with long lasting effects* [\[\[12\]](#) |

*Note: The H410 classification was found in an SDS for **Trimecaine** base (CAS 616-68-2). SDS for the hydrochloride salt (CAS 1027-14-1) from other sources did not list this environmental hazard.[\[10\]](#) Users should consult the specific SDS for the product they are using.

First-Aid Measures

Immediate and appropriate first-aid measures are crucial in case of accidental exposure.

Table 4: First-Aid Measures

Exposure Route	Recommended Action	Source(s)
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [10][13]	[10][13]
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.	[10][13]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[10][13]	[10][13]

| Eye Contact | Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist.[10][13] |[10][13] |

Handling, Storage, and Personal Protection

Proper handling and storage procedures, along with the use of Personal Protective Equipment (PPE), are essential to ensure laboratory safety.

Table 5: Handling and Storage

Aspect	Recommendation	Source(s)
Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Do not eat, drink, or smoke when using this product.[10][13]	[10][13]

| Storage | Store the container tightly closed in a dry, cool, and well-ventilated place.[13]

Recommended temperatures are 0-4 °C for short-term and -20 °C for long-term storage.[7] [7] [13] |

Table 6: Personal Protective Equipment (PPE)

Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[13]
Skin Protection	Handle with chemical-impermeable gloves. Wear impervious clothing.	[12][13]

| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator. |[13] |

Experimental Protocols

The classification "Acute Toxicity, Oral (Category 4)" is determined through standardized experimental protocols. A commonly used method is the OECD Test Guideline 423 for Acute Oral Toxicity – Acute Toxic Class Method.

Protocol: Acute Oral Toxicity (Acute Toxic Class Method - OECD 423)

Objective: To estimate the acute oral toxicity of a substance after a single dose. This method allows for classification into one of the GHS categories.

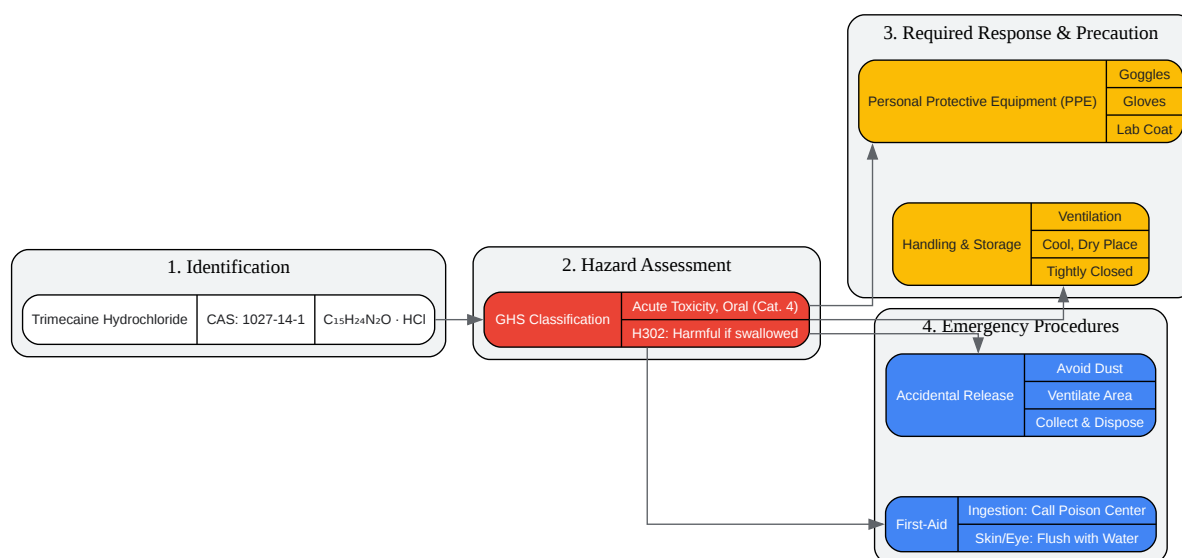
Methodology:

- **Animal Selection:** Healthy, young adult rodents (typically female rats) are used. Animals are acclimatized to laboratory conditions before the test.
- **Housing and Feeding:** Animals are housed in standard cages with controlled temperature, humidity, and light cycle. Standard laboratory diet and drinking water are provided ad libitum.
- **Dose Preparation:** The test substance (**Trimecaine** hydrochloride) is typically dissolved or suspended in a suitable vehicle (e.g., water). The concentration is prepared based on the starting dose level.
- **Administration:** A single dose of the substance is administered to the animals by oral gavage.
- **Stepwise Dosing Procedure:**
 - A group of three animals is dosed at a starting level (e.g., 300 mg/kg, a default for substances with expected low toxicity).
 - **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory patterns, autonomic and central nervous system effects) and behavioral changes, particularly during the first 4 hours and then daily for 14 days.
 - **Decision Logic:**
 - If 2 or 3 animals die, the test is stopped, and the substance is classified based on this outcome.
 - If 0 or 1 animal dies, a further group of three animals is dosed at a lower or higher dose level, depending on the specific outcome, following the guideline's flowchart.

- This process continues until a clear classification can be made.
- Data Collection: All signs of toxicity, time of onset, duration, and reversibility are recorded for each animal. Body weights are recorded weekly.
- Pathology: At the end of the 14-day observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Classification: Based on the number of mortalities at specific dose levels, the substance is assigned to a GHS category. For **Trimecaine** hydrochloride, the results of such testing led to its classification as Category 4 ("Harmful if swallowed").

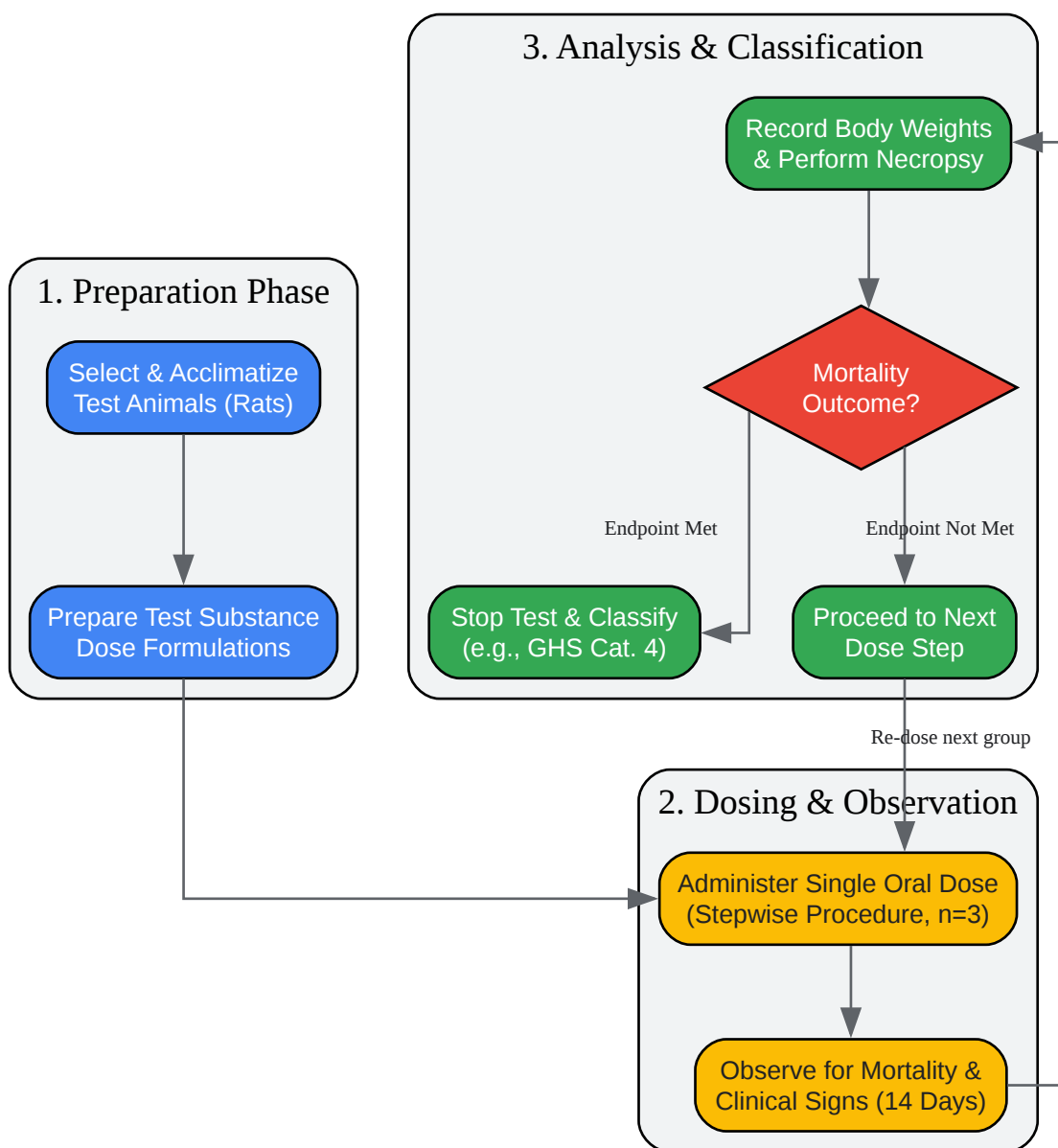
Visualized Workflows and Relationships

Diagrams generated using Graphviz provide a clear visual representation of key processes and relationships.



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Caption: Logical workflow from chemical identification to emergency procedures for **Trimecaine HCl**.



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Caption: Experimental workflow for an Acute Oral Toxicity study (OECD 423).

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